

A Comprehensive Technical Guide on the Half-Life and Determination of Aluminum-26

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum-26

Cat. No.: B1230959

[Get Quote](#)

This technical guide provides an in-depth overview of the nuclear properties of **Aluminum-26** (^{26}Al), with a primary focus on its half-life. It is intended for researchers, scientists, and professionals in drug development who may utilize this long-lived radioisotope as a tracer in their studies. The document details the decay characteristics of ^{26}Al , presents a summary of its quantitative properties, and describes the experimental methodologies employed for its quantification.

Core Properties of Aluminum-26

Aluminum-26 is a radioactive isotope of aluminum that is of significant interest in astrophysics, geochronology, and biomedical research.[1][2] Its long half-life makes it a valuable tool for dating meteorites and studying early Solar System events.[3][4] In biomedical sciences, its application as a tracer is gaining prominence due to advanced detection techniques.[5]

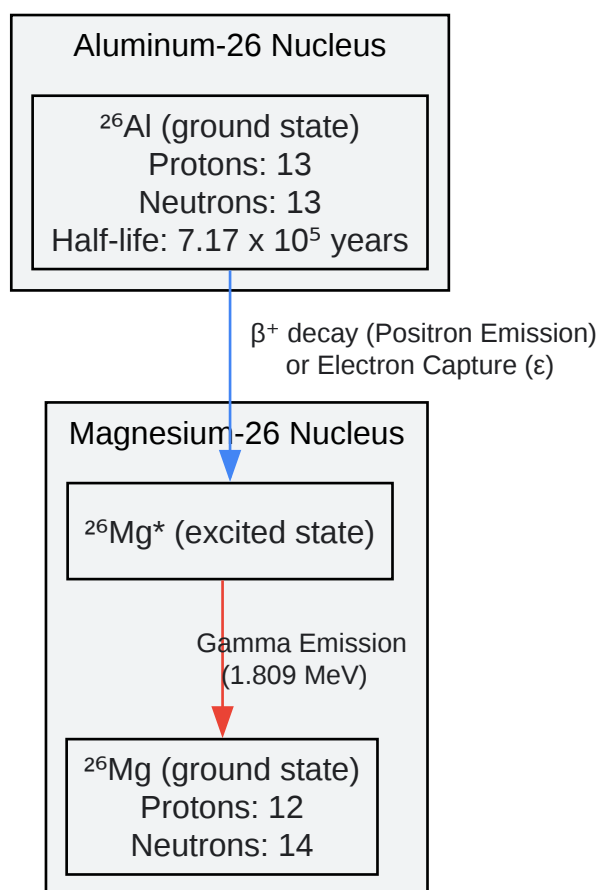
Below is a summary of the key nuclear and physical properties of **Aluminum-26** and its metastable state.

Property	Value	Notes
Half-life ($t_{1/2}$)	7.17×10^5 years (717,000 years)	This is the most commonly cited value for the ground state.[1][2][6][7] Other reported values include 7.3×10^5 years.[3][4][8]
Decay Modes	Positron Emission (β^+) and Electron Capture (ϵ)	Both decay pathways lead to the stable daughter isotope, Magnesium-26 (^{26}Mg).[1][2][6][7]
Decay Energy	4.004 MeV	This is the total energy released during the decay to ^{26}Mg . [6][9]
Primary Gamma Emission	1.809 MeV	A characteristic gamma-ray is emitted as the excited ^{26}Mg nucleus transitions to its ground state.[1][2][10]
Spin and Parity	5+	For the ground state of ^{26}Al . [9]
Metastable State	Aluminum-26m ($^{26\text{m}}\text{Al}$)	An isomeric state of Aluminum-26.[6]
$^{26\text{m}}\text{Al}$ Half-life	6.34654 ± 0.00076 seconds	Decays via a superallowed Fermi beta decay.[6]

Decay Pathway of Aluminum-26

Aluminum-26, with 13 protons and 13 neutrons, decays into the stable Magnesium-26 nucleus, which has 12 protons and 14 neutrons.[10] This transformation occurs predominantly through two mechanisms: positron emission (β^+ decay) and electron capture. In both processes, a proton within the aluminum nucleus is converted into a neutron.

The decay process leaves the resulting Magnesium-26 nucleus in an excited state. It subsequently de-excites to its stable ground state by emitting a highly energetic gamma-ray photon.[10] This emission is a key signature of ^{26}Al decay.



[Click to download full resolution via product page](#)

Decay scheme of **Aluminum-26** to Magnesium-26.

Experimental Protocols for Determination

The determination of the half-life of a long-lived isotope like ^{26}Al is not performed by direct observation of decay over time. Instead, it relies on precise measurements of the decay rate and the number of radioactive atoms in a sample. Several sophisticated techniques are employed to quantify ^{26}Al , which are foundational to half-life calculations and tracer studies.

Accelerator Mass Spectrometry (AMS) is an ultra-sensitive technique for measuring long-lived radionuclides.[5][11] It is significantly more sensitive than decay counting methods, allowing for the use of much smaller sample sizes and lower tracer doses, which is particularly important in biological research.[5] The key advantage of AMS in ^{26}Al determination is its ability to separate the ^{26}Al ions from the stable isobar ^{26}Mg , which would otherwise be an overwhelming interference.[5]

Methodology:

- **Sample Preparation:** The sample containing aluminum is chemically processed to produce aluminum oxide (Al_2O_3) or aluminum phosphate.[11] This material is then pressed into a target for the ion source.
- **Ionization:** The target is placed in an ion source where it is sputtered to produce a beam of negative ions. Magnesium does not readily form negative ions, providing the first level of isobaric suppression.
- **Acceleration:** The ions are accelerated to high energies (MeV range) in a tandem electrostatic accelerator.[11]
- **Stripping:** Inside the accelerator, the high-energy ions pass through a thin foil or gas, which strips away multiple electrons, turning them into positive ions. This process breaks apart any molecular isobars that may have been formed in the ion source.
- **Mass Spectrometry:** The resulting beam of high-energy positive ions is passed through a series of magnetic and electrostatic analyzers. These analyzers separate the ions based on their mass-to-charge ratio, effectively isolating the ^{26}Al ions.
- **Detection:** The ^{26}Al ions are counted individually in a nuclear particle detector.[11] The stable isotopes (e.g., ^{27}Al) are measured as an electrical current in a Faraday cup.
- **Ratio Calculation:** The isotopic ratio ($^{26}\text{Al}/^{27}\text{Al}$) is determined by comparing the count rate of ^{26}Al with the measured current of ^{27}Al .[11]



[Click to download full resolution via product page](#)

Generalized workflow for ^{26}Al determination using AMS.

The decay of ^{26}Al is consistently associated with the emission of a 1.809 MeV gamma-ray.[1][2][10] Gamma spectrometry leverages this distinct signature to detect and quantify ^{26}Al . This technique is particularly prominent in astrophysics, where gamma-ray telescopes observe this emission from celestial sources to map the distribution of ^{26}Al in the galaxy.[6]

Methodology:

- **Detection:** A high-purity germanium (HPGe) detector or a similar high-resolution gamma-ray detector is used to measure the gamma radiation emitted from a sample or a region of space.
- **Energy Spectrum:** The detector measures the energy of each incoming gamma-ray, producing an energy spectrum.
- **Peak Identification:** The spectrum is analyzed for a characteristic peak at 1.809 MeV. The presence and intensity of this peak are indicative of the presence and quantity of ^{26}Al .
- **Quantification:** The area under the 1.809 MeV peak is proportional to the activity of the ^{26}Al in the sample. By calibrating the detector with a source of known activity, the absolute amount of ^{26}Al can be determined.

For certain applications, particularly in environmental and biological tracer studies, liquid scintillation counting can be adapted for ^{26}Al determination.[12] A specific method involves Cerenkov counting, which detects the faint light (Cerenkov radiation) produced when high-energy charged particles from the decay (in this case, positrons) travel through a dielectric medium (like water) faster than the speed of light in that medium.

Methodology:

- **Sample Preparation:** The ^{26}Al sample is prepared in an aqueous solution and placed in a vial suitable for liquid scintillation counting.
- **Cerenkov Radiation:** The high-energy positrons emitted from ^{26}Al decay travel through the water, generating Cerenkov radiation.
- **Detection:** A low-level liquid scintillation spectrometer is used to detect the photons produced by this radiation.[12]

- Quantification: The count rate is proportional to the activity of ^{26}Al in the sample. The technique can achieve detection limits in the range of tens of millibecquerels (mBq) with extended counting times.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. radiacode.com [radiacode.com]
- 2. radiacode.com [radiacode.com]
- 3. PSRD: Aluminum-26 Clock [psrd.hawaii.edu]
- 4. psrd.hawaii.edu [psrd.hawaii.edu]
- 5. epaper.kek.jp [epaper.kek.jp]
- 6. Aluminium-26 - Wikipedia [en.wikipedia.org]
- 7. Aluminium-26 - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 8. Aluminium-26 (^{26}Al): Purdue Rare Isotope Measurement Laboratory: Purdue University [physics.purdue.edu]
- 9. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 10. ESA Science & Technology - Radioactive decay of aluminium-26 [sci.esa.int]
- 11. hep.ucsb.edu [hep.ucsb.edu]
- 12. Determination of aluminium-26 using a low-level liquid scintillation spectrometer - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide on the Half-Life and Determination of Aluminum-26]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230959#what-is-the-half-life-of-aluminum-26]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com